

Recombinant SM16 Protein: Expression and Purification Protocols for Research Applications

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Compound of Interest

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This document provides detailed application notes and protocols for the expression and purification of recombinant *Schistosoma mansoni* 16 (SM16) protein. SM16 is an immunomodulatory protein secreted by the parasite *Schistosoma mansoni* and is a subject of interest for its potential therapeutic applications in inflammatory diseases.^{[1][2][3][4]} This guide outlines methodologies for producing recombinant SM16 in both *Escherichia coli* and *Pichia pastoris* expression systems, offering flexibility for various research needs.

Introduction to SM16 Protein

SM16 is a 16 kDa protein that plays a crucial role in the host-parasite interaction by suppressing the host's inflammatory response.^{[1][3]} Research has shown that SM16 can inhibit cytokine production in response to Toll-like receptor (TLR) ligands.^{[2][5]} Specifically, it has been demonstrated to inhibit the degradation of the IRAK1 signaling protein in monocytes stimulated with lipopolysaccharide (LPS), indicating its intervention point in the TLR signaling pathway.^[2] The ability of SM16 to modulate the immune system makes it a compelling target for the development of novel anti-inflammatory therapeutics.

Data Presentation: Quantitative Summary

The following tables summarize key quantitative data related to the expression and purification of recombinant SM16.

Table 1: Recombinant SM16 Expression and Purification Parameters

Parameter	E. coli Expression System	Pichia pastoris Expression System	Reference
Expression Vector	pET3d	pPICZ B	[6]
Host Strain	BL21(DE3)pLysS	KM71	[6]
Protein Tag	N-terminal Hexa-histidine (6xHis)	N-terminal Hexa-histidine (6xHis)	[6]
Typical Yield	~2 mg/L of culture	~2 mg/L of culture	[6]
Purity	>95% (after two affinity steps)	High	[6]
Endotoxin Level	~150 EU/mg protein (after two affinity steps)	Undetectable	[6]

Experimental Protocols

Detailed methodologies for the expression and purification of recombinant SM16 are provided below. It is recommended to use a codon-optimized synthetic gene for SM16 to enhance expression levels in the chosen host system.[6]

Protocol 1: Expression and Purification of Recombinant SM16 in E. coli

This protocol is adapted for the expression of His-tagged SM16 in a bacterial system.

1. Transformation a. Transform the pET3d vector containing the codon-optimized SM16 gene into E. coli BL21(DE3)pLysS competent cells. b. Plate the transformed cells on LB agar plates

containing the appropriate antibiotic for selection. c. Incubate the plates overnight at 37°C.

2. Expression a. Inoculate a single colony from the plate into a starter culture of LB medium with the selective antibiotic. b. Grow the starter culture overnight at 37°C with shaking. c. The next day, inoculate a larger volume of LB medium with the starter culture. d. Grow the culture at 37°C with shaking until the optical density at 600 nm (OD₆₀₀) reaches 0.6-0.8. e. Induce protein expression by adding Isopropyl β-D-1-thiogalactopyranoside (IPTG) to a final concentration of 1 mM. f. Continue to grow the culture for an additional 4 hours at 37°C.

3. Cell Lysis a. Harvest the bacterial cells by centrifugation. b. Resuspend the cell pellet in a lysis buffer (e.g., 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 10 mM imidazole, 1 mg/mL lysozyme, and protease inhibitors). c. Lyse the cells by sonication on ice. d. Clarify the lysate by centrifugation to pellet the cell debris.

4. Purification (Two-Step His-tag Affinity Chromatography) a. First Affinity Chromatography Step: i. Load the clarified lysate onto a Ni-NTA affinity column pre-equilibrated with lysis buffer. ii. Wash the column extensively with a wash buffer containing a low concentration of imidazole (e.g., 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 20 mM imidazole). iii. To minimize endotoxin contamination, perform an additional stringent wash with a buffer containing 2% Triton X-100 and 0.5% deoxycholate, followed by a wash with Tris-HCl buffer and then a phosphate buffer with 0.5 M NaCl.[6] iv. Elute the bound protein with an elution buffer containing a high concentration of imidazole (e.g., 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 250 mM imidazole). b. Second Affinity Chromatography Step: i. Dilute the eluted protein from the first step 10-fold with a low-imidazole buffer. ii. Load the diluted protein onto a fresh, pre-equilibrated Ni-NTA column. iii. Repeat the stringent washing protocol as described in the first step. iv. Elute the purified SM16 protein using the high-imidazole elution buffer. c. Buffer Exchange: i. Dialyze the final purified protein against a suitable storage buffer, such as phosphate-buffered saline (PBS).

Protocol 2: Expression and Purification of Recombinant SM16 in *Pichia pastoris*

This protocol is suitable for producing SM16 with eukaryotic post-translational modifications and is particularly advantageous for obtaining endotoxin-free protein.[6]

1. Transformation a. Linearize the pPICZ B vector containing the SM16 gene. b. Transform the linearized vector into competent *P. pastoris* KM71 cells by electroporation. c. Plate the

transformed cells on YPDS plates containing the appropriate concentration of Zeocin for selection. d. Incubate the plates at 30°C for 2-4 days until colonies appear.

2. Expression a. Inoculate a single colony into Buffered Glycerol-complex Medium (BMGY) and grow until the culture reaches an OD600 of 2-6. b. To induce protein expression, harvest the cells by centrifugation and resuspend them in Buffered Methanol-complex Medium (BMMY) to an OD600 of approximately 1.0. c. Add methanol to a final concentration of 0.5% to 1.0% every 24 hours to maintain induction. d. Continue the induction for 72-96 hours at 28-30°C with vigorous shaking.

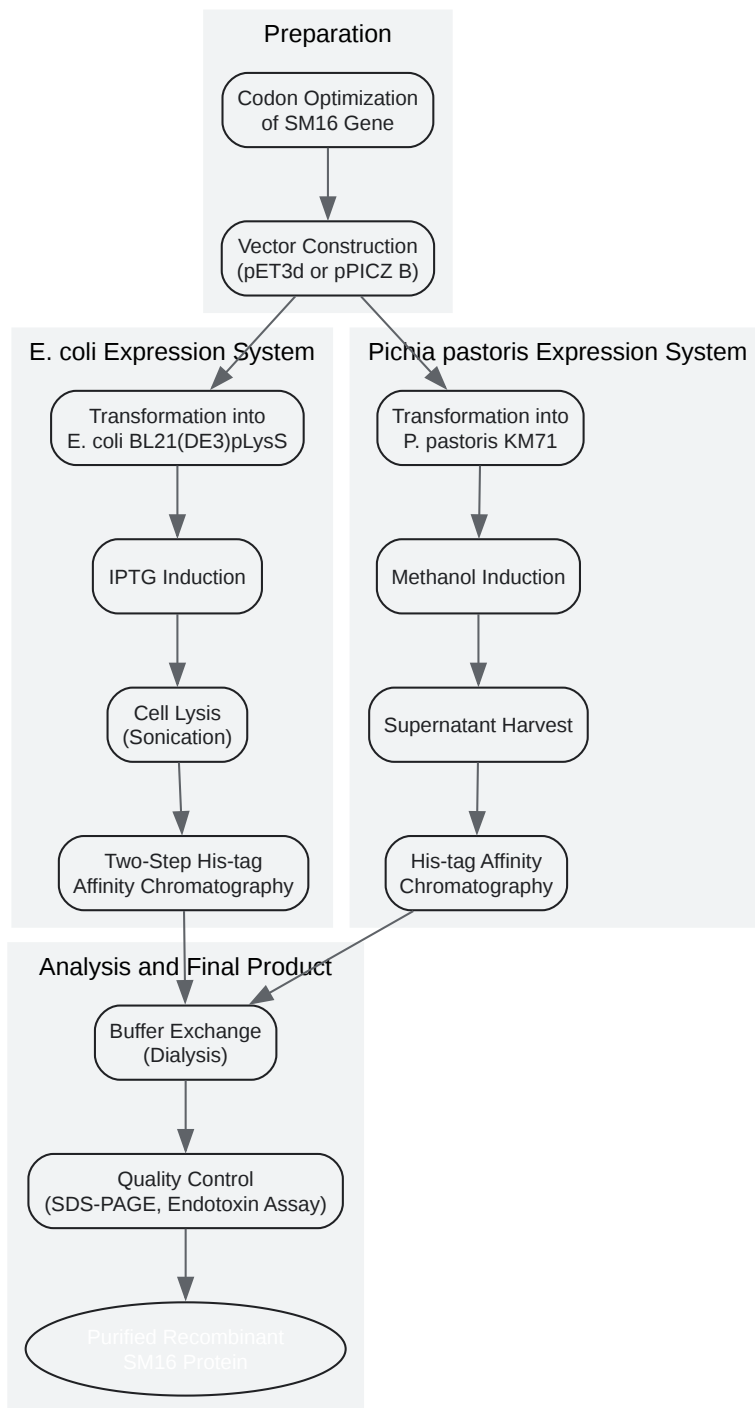
3. Protein Harvest and Lysis a. Since SM16 is secreted, harvest the culture supernatant by centrifugation to remove the yeast cells. b. Concentrate the supernatant and perform a buffer exchange into a binding buffer suitable for affinity chromatography (e.g., 50 mM Tris-HCl, pH 8.0, 300 mM NaCl, 10 mM imidazole).

4. Purification (His-tag Affinity Chromatography) a. Load the concentrated and buffer-exchanged supernatant onto a Ni-NTA affinity column. b. Wash the column with a wash buffer containing a low concentration of imidazole. c. Elute the purified SM16 protein with an elution buffer containing a high concentration of imidazole. d. Buffer Exchange: i. Dialyze the final purified protein against a suitable storage buffer, such as PBS.

Visualizations

Experimental Workflow

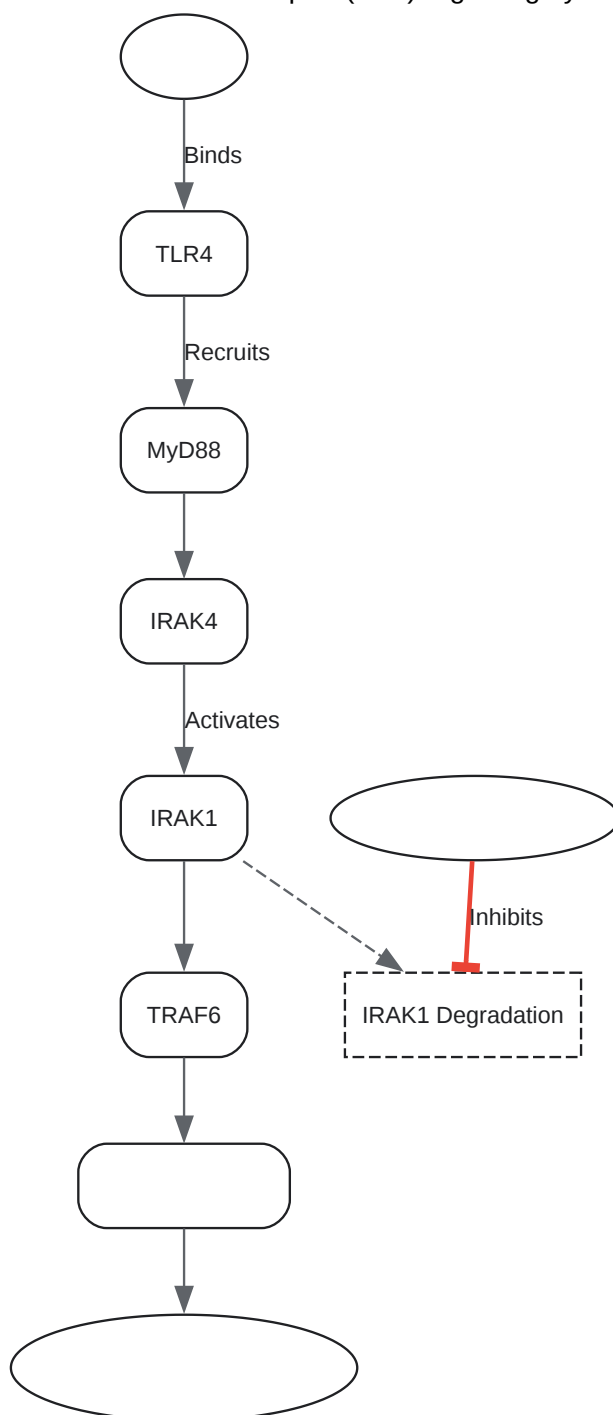
Experimental Workflow for Recombinant SM16 Protein Expression and Purification

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Caption: Workflow for recombinant SM16 expression and purification.

SM16 Signaling Pathway Inhibition

Inhibition of Toll-like Receptor (TLR) Signaling by SM16



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Caption: SM16 inhibits TLR signaling by preventing IRAK1 degradation.

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